

What are the physical properties of Dimethyl undecanedioate?

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An In-depth Technical Guide to the Physical Properties of **Dimethyl Undecanedioate**

For researchers, scientists, and professionals in drug development, a thorough understanding of the physical characteristics of chemical compounds is fundamental. This guide provides a detailed overview of the physical properties of **Dimethyl undecanedioate**, complete with experimental protocols for their determination and a logical workflow for material characterization.

Physical Properties of Dimethyl Undecanedioate

Dimethyl undecanedioate is a diester with the molecular formula C13H24O4.[1][2][3][4][5][6] It is also known by other names, including Dimethyl 1,9-nonanedicarboxylate and Undecanedioic acid, dimethyl ester.[1][6] The quantitative physical properties are summarized in the table below for ease of reference.



Physical Property	Value	Conditions
Molecular Weight	244.33 g/mol	
Physical State	Solid / Liquid	The substance is reported as a solid, but with a low melting point, it may also be encountered as a liquid.[1][2] [7][8]
Melting Point	17-19 °C	
Boiling Point	123-124 °C	at 2 mmHg[7][8][9]
Density	0.983 g/mL	at 20 °C[7][8][9]
Refractive Index	1.440	at 20 °C (nD)[7][8]
Flash Point	109 °C	
Solubility	Insoluble in water, soluble in organic solvents.	General property of esters with longer carbon chains.[10][11] [12][13]
Purity	>98%	Commercially available purity. [1][2]

Experimental Protocols

The following are detailed methodologies for determining the key physical properties of **Dimethyl undecanedioate**.

Melting Point Determination (Capillary Method)

This method is suitable for determining the melting point of a crystalline solid.[14][15]

- Apparatus: Melting point apparatus, capillary tubes (sealed at one end), thermometer.
- Procedure:
 - Ensure the sample of **Dimethyl undecanedioate** is dry and in powdered form.[15]



- Introduce a small amount of the powdered sample into the open end of a capillary tube to a height of 2-3 mm.[16]
- Compact the sample at the bottom of the tube by tapping or dropping it through a long glass tube.[16]
- Place the capillary tube into the heating block of the melting point apparatus.
- Heat the sample rapidly to a temperature about 15-20°C below the expected melting point (17-19°C).[17]
- Decrease the heating rate to approximately 1-2°C per minute to allow for thermal equilibrium.[14][17]
- Record the temperature at which the first drop of liquid appears (the beginning of the melting range).[16]
- Record the temperature at which the entire solid has turned into a clear liquid (the end of the melting range).[14]
- A sharp melting range (0.5-1.0°C) is indicative of a pure compound.[14]

Boiling Point Determination (Micro Scale Capillary Method)

This method is ideal when only a small amount of the liquid sample is available.[18]

- Apparatus: Thiele tube or other heating bath (e.g., melting point apparatus), thermometer, small test tube, capillary tube (sealed at one end).
- Procedure:
 - Place a small amount (a few milliliters) of **Dimethyl undecanedioate** into the small test tube.[19]
 - Invert a capillary tube (sealed end up) and place it inside the test tube containing the liquid.[20]



- Attach the test tube to a thermometer.[20]
- Immerse the assembly in a heating bath (e.g., oil bath in a Thiele tube).[20]
- Heat the bath gently. As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.[20]
- Continue heating until a steady and rapid stream of bubbles is observed.
- Turn off the heat and allow the apparatus to cool slowly.
- The boiling point is the temperature at which the stream of bubbles stops and the liquid begins to enter the capillary tube.[20]
- Record the barometric pressure as the boiling point is pressure-dependent.[19]

Density Determination (Pycnometer Method)

A pycnometer is a flask with a specific, accurately known volume used for measuring the density of liquids.[21]

- Apparatus: Pycnometer, analytical balance.
- Procedure:
 - Clean and dry the pycnometer and weigh it accurately (m1).
 - Fill the pycnometer with distilled water and place it in a thermostat at a specific temperature (e.g., 20°C) until it reaches thermal equilibrium.
 - Adjust the water level to the calibration mark, dry the outside, and weigh the pycnometer filled with water (m2).
 - Empty and dry the pycnometer.
 - Fill the pycnometer with **Dimethyl undecanedioate**, bring it to the same temperature (20°C), adjust the level to the mark, dry the outside, and weigh it (m3).



Calculate the density of **Dimethyl undecanedioate** using the following formula: Density = [(m3 - m1) / (m2 - m1)] * Density of water at 20°C

Solubility Determination (Shake-Flask Method)

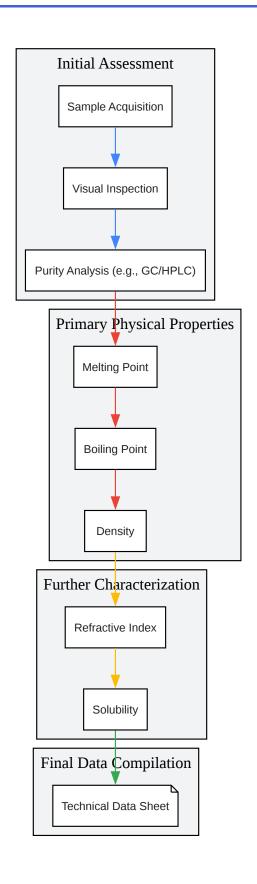
This is a common method for determining the solubility of a substance in a particular solvent. [22]

- Apparatus: Conical flasks with stoppers, mechanical shaker or magnetic stirrer, constant temperature bath, analytical balance, filtration apparatus.
- Procedure:
 - Add an excess amount of **Dimethyl undecanedioate** to a known volume of the solvent (e.g., water) in a conical flask.
 - Seal the flask and place it in a constant temperature bath on a shaker.
 - Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.[22]
 - Allow the undissolved solid to settle.
 - Carefully withdraw a sample of the supernatant liquid, ensuring no solid particles are included. Filtration may be necessary.
 - Analyze the concentration of **Dimethyl undecanedioate** in the saturated solution using a suitable analytical technique (e.g., gas chromatography, HPLC).
 - The determined concentration is the solubility of the compound in that solvent at that temperature.

Logical Workflow for Physical Property Determination

The following diagram illustrates a logical workflow for the characterization of a chemical substance like **Dimethyl undecanedioate**.





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Caption: Workflow for Physical Characterization of **Dimethyl Undecanedioate**.



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